

Benzenebutanoic acid, 4-phenoxy-: A Comprehensive Technical Guide on Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-(4-Phenoxyphenyl)butanoic acid

CAS No.: 6958-94-7

Cat. No.: B1361623

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Executive Summary & Chemical Identity

Benzenebutanoic acid, 4-phenoxy- (commonly referred to as **4-(4-phenoxyphenyl)butanoic acid**) is a highly lipophilic arylbutyric acid derivative. In medicinal chemistry and drug development, arylbutyric acids are privileged scaffolds, frequently serving as critical intermediates in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs), histone deacetylase (HDAC) inhibitors, and Peroxisome Proliferator-Activated Receptor (PPAR) agonists.

The presence of the bulky, flexible phenoxy group at the para position of the phenyl ring distinguishes this compound from rigid biphenyl analogs (such as the NSAID Fenbufen). This structural modification significantly alters the molecule's rotational degrees of freedom, lipophilicity, and target-binding thermodynamics, making it a valuable asset for researchers designing novel therapeutics with enhanced membrane permeability and unique receptor-binding profiles.

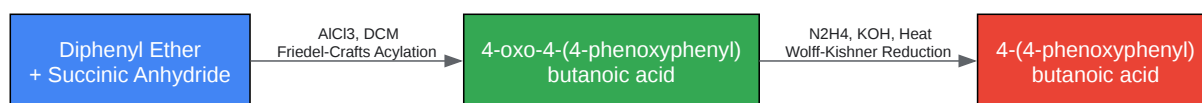
Physicochemical Properties & Computational Data

Understanding the physicochemical baseline of **4-(4-phenoxyphenyl)butanoic acid** is critical for predicting its pharmacokinetic behavior and optimizing synthetic workflows. The table below consolidates the core quantitative data retrieved from authoritative databases[1].

Property	Value	Structural/Functional Implication
IUPAC Name	4-(4-phenoxyphenyl)butanoic acid	Standardized nomenclature for regulatory filings.
CAS Number	6958-94-7	Unique chemical identifier[1].
Molecular Formula	C16H16O3	Indicates a high carbon-to-heteroatom ratio.
Molecular Weight	256.30 g/mol	Ideal for small-molecule drug design (Lipinski's Rule of 5 compliant)[1].
Exact Mass	256.1099 Da	Target mass for high-resolution mass spectrometry (HRMS) validation[1].
XLogP3	3.9	High lipophilicity; predicts excellent lipid bilayer penetration[1].
Topological Polar Surface Area	46.5 Å ²	Low TPSA; suggests high potential for blood-brain barrier (BBB) crossing[1].
Rotatable Bonds	6	High conformational flexibility for induced-fit receptor binding[1].

Chemical Synthesis & Manufacturing Protocols

The synthesis of **4-(4-phenoxyphenyl)butanoic acid** is typically achieved through a highly reliable two-step sequence: a Friedel-Crafts acylation followed by a carbonyl reduction. This pathway is designed to be a self-validating system, where the progression of intermediates can be strictly monitored and isolated.



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Figure 1: Two-step synthetic workflow for **4-(4-phenoxyphenyl)butanoic acid**.

Step 1: Friedel-Crafts Acylation

Objective: Generate the intermediate via electrophilic aromatic substitution[2].

Protocol:

- Preparation: In a flame-dried, nitrogen-purged round-bottom flask, dissolve diphenyl ether (1.0 eq) and succinic anhydride (1.1 eq) in anhydrous dichloromethane (DCM).
- Activation: Cool the system to 0°C. Slowly add anhydrous aluminum chloride (AlCl₃, 2.2 eq) in portions.
 - Expertise & Causality: Exactly 2.2 equivalents of AlCl₃ are required. The first equivalent coordinates with succinic anhydride to generate the highly reactive acylium ion. The second equivalent coordinates with the newly formed ketone carbonyl of the product, preventing product inhibition and driving the reaction to completion.
- Propagation: Remove the ice bath and stir at room temperature for 4-6 hours.
 - Expertise & Causality: The phenoxy group is strongly activating and ortho/para-directing. However, due to the severe steric bulk of the phenoxy substituent, electrophilic attack is directed almost exclusively to the para position, ensuring high regiochemical purity.

- Quenching & Isolation: Pour the mixture over crushed ice containing 1M HCl to decompose the aluminum complex. Extract with ethyl acetate, wash with brine, dry over Na₂SO₄, and concentrate. Recrystallize from ethanol/water to yield the pure keto-acid.

Step 2: Wolff-Kishner Reduction

Objective: Fully reduce the ketone to a methylene group without cleaving the sensitive diaryl ether bond.

Protocol:

- Hydrazone Formation: Dissolve the keto-acid intermediate (1.0 eq) in diethylene glycol. Add hydrazine hydrate (N₂H₄·H₂O, 3.0 eq) and potassium hydroxide (KOH, 3.0 eq). Heat to 150°C for 2 hours to form the hydrazone intermediate.
- Nitrogen Extrusion: Slowly raise the temperature to 200°C by distilling off water and excess hydrazine. Maintain for 3-4 hours.
 - Expertise & Causality: The Wolff-Kishner method (base-catalyzed) is deliberately chosen over the Clemmensen reduction (acid-catalyzed). Prolonged exposure to the harsh, boiling hydrochloric acid required in Clemmensen conditions poses a theoretical risk of protonating and cleaving the diaryl ether linkage. The alkaline Wolff-Kishner conditions safely deprotonate the hydrazone, driving the irreversible extrusion of nitrogen gas to yield the alkane.
- Workup: Cool the mixture, dilute with water, and acidify to pH 2 with 6M HCl. Filter the resulting white precipitate and recrystallize from aqueous ethanol to yield the final **4-(4-phenoxyphenyl)butanoic acid**[\[1\]](#).

Biological Activity & Pharmacological Potential

The structural topology of **4-(4-phenoxyphenyl)butanoic acid** makes it a highly versatile pharmacophore with several documented and theoretical applications in drug discovery.

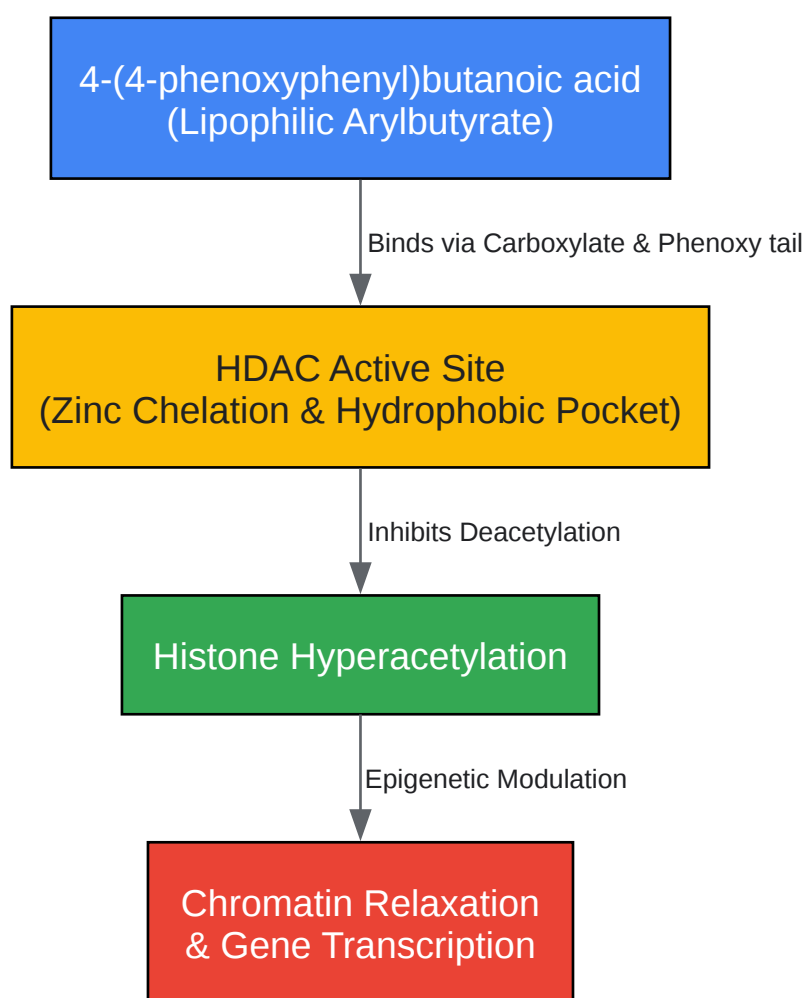
Antibacterial Properties

Research indicates that[\[3\]](#). The mechanism of action is likely tied to its amphiphilic nature. The highly lipophilic biphenyl-ether tail (XLogP3 = 3.9) allows the molecule to intercalate into

bacterial lipid bilayers, while the hydrophilic carboxylic acid head disrupts local pH gradients and membrane integrity, leading to increased permeability and cell death.

Epigenetic Modulation (HDAC Inhibition)

Arylbutyric acids (such as the FDA-approved 4-phenylbutyrate) are well-characterized pan-HDAC inhibitors. The addition of a phenoxy group extends the hydrophobic tail, potentially allowing for deeper insertion into the narrow, hydrophobic active site channel of Class I and II histone deacetylases.



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Figure 2: Theoretical pharmacological pathway for HDAC inhibition by arylbutyric acids.

Analytical Characterization & Validation

To ensure the trustworthiness of the synthesized batch, a self-validating analytical suite must be employed to confirm the success of the reduction and the integrity of the ether bond:

- ^1H NMR (400 MHz, CDCl_3): The success of the Wolff-Kishner reduction is definitively confirmed by the complete disappearance of the triplet at ~ 3.3 ppm (protons adjacent to the ketone in the precursor) and the emergence of a continuous aliphatic spin system. Look for a quintet at ~ 2.0 ppm (C- β protons), a triplet at ~ 2.4 ppm (C- α protons adjacent to the carboxylic acid), and a triplet at ~ 2.6 ppm (C- γ protons benzylic to the aromatic ring). The phenoxy and phenyl protons will appear as a complex multiplet between 6.9 and 7.4 ppm.
- LC-MS (ESI $^-$): The compound readily ionizes in negative mode. A dominant peak at m/z 255.1 ($[\text{M}-\text{H}]^-$) validates the exact mass of 256.1099 Da^[1].
- IR Spectroscopy: A broad O-H stretch ($2500\text{--}3000\text{ cm}^{-1}$) and a sharp C=O stretch ($\sim 1710\text{ cm}^{-1}$) confirm the presence of the carboxylic acid, while the absence of a second carbonyl stretch ($\sim 1680\text{ cm}^{-1}$) confirms the complete reduction of the ketone intermediate.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 248891, **4-(4-Phenoxyphenyl)butanoic acid**." PubChem, [\[Link\]](#).
- ChemSynthesis Chemical Database. "**4-oxo-4-(4-phenoxyphenyl)butanoic acid** - 36330-86-6." ChemSynthesis, [\[Link\]](#).

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Sources

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- 2. chemsynthesis.com [\[chemsynthesis.com\]](#)
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- To cite this document: BenchChem. [Benzenebutanoic acid, 4-phenoxy-: A Comprehensive Technical Guide on Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1361623/docs#benzenebutanoic-acid-4-phenoxy-a-comprehensive-technical-guide-on-properties-synthesis-and-applications>]

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